

# In-Depth Technical Guide: Butyl 6-methylpiperidine-2-carboxylate and Its Analogs

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## Compound of Interest

Compound Name: Butyl 6-methylpiperidine-2-carboxylate

Cat. No.: B421269

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## Executive Summary

This technical guide addresses the chemical identity and available technical data for **Butyl 6-methylpiperidine-2-carboxylate**. Initial research indicates that this specific compound is not well-documented in publicly accessible chemical databases. Consequently, this whitepaper focuses on the closest structural analog for which data is available: **tert-butyl 6-methylpiperidine-2-carboxylate**. This document provides a comprehensive overview of its chemical properties, including its CAS number and molecular formula, alongside a discussion of potential synthetic pathways and characterization data based on closely related compounds. The guide also presents this information in a structured format to aid researchers in drug development and related scientific fields.

## Chemical Identification and Properties

A thorough search of chemical databases reveals a lack of a specific CAS number and detailed experimental data for **Butyl 6-methylpiperidine-2-carboxylate**. However, its close analog, **tert-butyl 6-methylpiperidine-2-carboxylate**, has been identified.

Table 1: Chemical Identification of **tert-butyl 6-methylpiperidine-2-carboxylate**

Identifier	Value	Source
Compound Name	tert-butyl 6-methylpiperidine-2-carboxylate	-
Molecular Formula	C <sub>11</sub> H <sub>21</sub> NO <sub>2</sub>	[1]
CAS Number	Not assigned	-

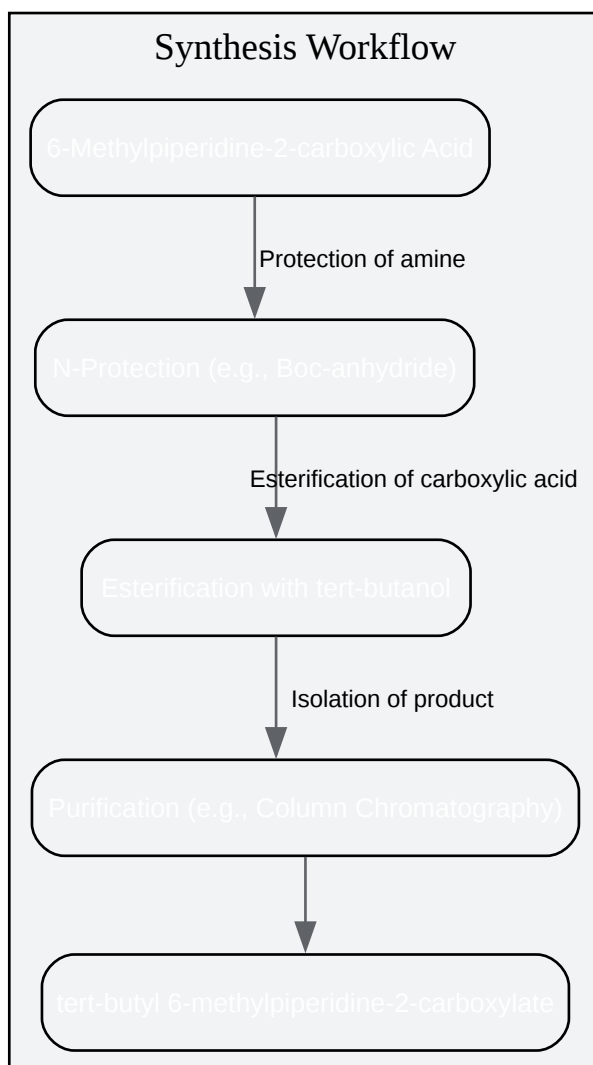
Table 2: Physicochemical Properties of tert-**butyl 6-methylpiperidine-2-carboxylate** (Predicted)

Property	Value	Source
Molecular Weight	199.29 g/mol	-
XLogP3	2.5	-
Hydrogen Bond Donor Count	1	-
Hydrogen Bond Acceptor Count	2	-

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of tert-**butyl 6-methylpiperidine-2-carboxylate** is not readily available in the surveyed literature, synthetic strategies can be inferred from the preparation of structurally similar compounds, such as other N-protected piperidine carboxylates. A plausible synthetic approach would involve the esterification of 6-methylpiperidine-2-carboxylic acid with isobutylene under acidic catalysis, or the reaction of the corresponding acid chloride with potassium tert-butoxide.

Below is a generalized experimental workflow based on the synthesis of related piperidine derivatives.



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Caption: Generalized synthetic workflow for tert-**butyl 6-methylpiperidine-2-carboxylate**.

Note: This proposed protocol would require optimization of reaction conditions, including solvent, temperature, and catalyst, to achieve a satisfactory yield and purity.

## Characterization Data

Specific analytical data for tert-**butyl 6-methylpiperidine-2-carboxylate** is scarce. However, based on the characterization of analogous compounds like tert-butyl 2-methylpiperidine-1-carboxylate, the expected spectral data would include:

- $^1\text{H}$  NMR: Signals corresponding to the tert-butyl group (a singlet around 1.4-1.5 ppm), the methyl group on the piperidine ring (a doublet), and multiplets for the piperidine ring protons.
- $^{13}\text{C}$  NMR: Resonances for the carbonyl carbon of the ester, the quaternary carbon and methyl carbons of the tert-butyl group, and the carbons of the methyl-substituted piperidine ring.
- Mass Spectrometry: A molecular ion peak corresponding to the calculated molecular weight.

## Signaling Pathways and Biological Activity

Currently, there is no publicly available information linking **Butyl 6-methylpiperidine-2-carboxylate** or its tert-butyl analog to any specific signaling pathways or biological activities. Further research and screening would be necessary to elucidate any potential pharmacological effects.

## Conclusion

This technical guide provides the most current and relevant information available for **Butyl 6-methylpiperidine-2-carboxylate** and its close analog, tert-**butyl 6-methylpiperidine-2-carboxylate**. While data for the exact requested compound is not available, the information on its tert-butyl analog offers a starting point for researchers. The provided synthetic strategies, based on related compounds, can guide the experimental design for its preparation. Further research is critically needed to synthesize and characterize this compound and to explore its potential biological activities and roles in cellular signaling. Researchers are encouraged to use the information herein as a foundation for their investigations into this and related molecules.

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## References

- 1. PubChemLite - Tert-butyl 6-methylpiperidine-2-carboxylate (C<sub>11</sub>H<sub>21</sub>NO<sub>2</sub>)  
[pubchemlite.lcsb.uni.lu]

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